

Personal protective equipment for handling ACS-67

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Compound of Interest

Compound Name: ACS-67

Cat. No.: B605159

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Essential Safety and Handling Guide for ACS-67

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **ACS-67** (CAS Number: 1088434-86-9), a hydrogen sulfide-releasing derivative of latanoprost acid. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Compound Information

Identifier	Value
Chemical Name	7-[(1R,2R,3R,5S)-3,5-dihydroxy-2-[(3R)-3-hydroxy-5-phenylpentyl]cyclopentyl]-4-(3-thioxo-3H-1,2-dithiol-5-yl)phenyl ester, 5Z-heptenoic acid
CAS Number	1088434-86-9
Molecular Formula	C ₃₂ H ₃₈ O ₅ S ₃
Molecular Weight	598.8 g/mol

Personal Protective Equipment (PPE)

Given that **ACS-67** is a derivative of latanoprost and releases hydrogen sulfide, a combination of precautions related to both substances is necessary.

Protection Type	Recommended PPE	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1]	Protects against splashes and potential eye irritation from the compound or released hydrogen sulfide.[1]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber), lab coat, and closed-toe shoes.[1]	Prevents skin contact, which may cause irritation.[2]
Respiratory Protection	Work in a well-ventilated area or under a chemical fume hood.[3] For situations with potential for significant hydrogen sulfide release (above 10 ppm), an air-purifying respirator (APR) with cartridges for acid gases should be used. For concentrations at or above 100 ppm, a self-contained breathing apparatus (SCBA) is required.[4][5]	ACS-67 is designed to release hydrogen sulfide, a toxic gas. [1][5] Proper ventilation and respiratory protection are critical to avoid inhalation, which can cause severe health effects.[1]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **ACS-67** and ensure the safety of laboratory personnel.

Procedure	Guideline
General Handling	Avoid contact with eyes, skin, and clothing.[2] Do not breathe dust, vapor, mist, or gas. Handle in a well-ventilated area or under a chemical fume hood.[3]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.[3] Recommended storage temperature is typically -20°C for long-term stability.
Spill Management	In case of a spill, wear appropriate PPE, absorb the spill with inert material (e.g., sand, vermiculite), and collect it in a sealed container for disposal.[2] Ensure adequate ventilation.

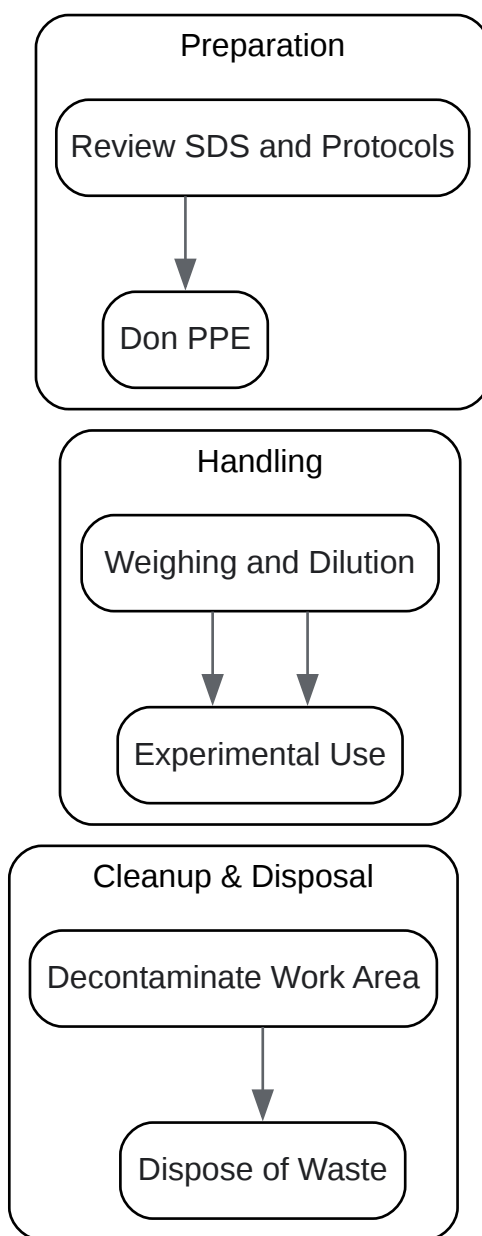
Disposal Plan

Dispose of **ACS-67** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.

Waste Type	Disposal Method
Unused ACS-67	Dispose of as hazardous chemical waste through a licensed contractor. Do not dispose of down the drain or in regular trash.
Contaminated Materials	Any materials that have come into contact with ACS-67 (e.g., gloves, absorbent pads, glassware) should be collected in a sealed, labeled container and disposed of as hazardous waste.
Empty Containers	Rinse empty containers thoroughly with a suitable solvent (e.g., ethanol, DMSO) and dispose of the rinsate as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

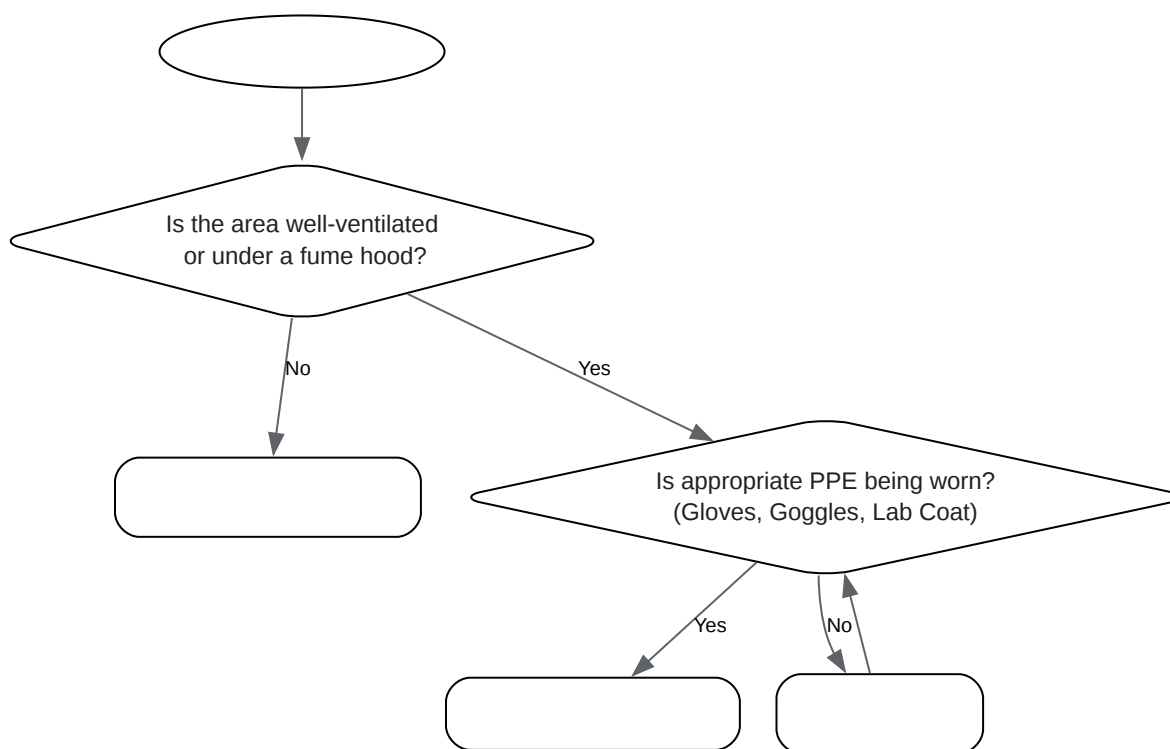
Experimental Workflow and Safety Decision Process

The following diagrams illustrate the general workflow for handling **ACS-67** and the logical steps for ensuring safety.



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Caption: General experimental workflow for handling **ACS-67**.



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Caption: Safety decision-making process for handling **ACS-67**.

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